

A Technical Guide to 12Z-Heneicosenoic Acid: Suppliers, Purity, and Analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 12Z-heneicosenoic acid

Cat. No.: B15290107

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Introduction

12Z-Heneicosenoic acid (also known as cis-12-Heneicosenoic acid) is a long-chain monounsaturated fatty acid with the chemical formula $C_{21}H_{40}O_2$. Its unique structure, featuring a cis double bond at the 12th carbon, makes it a molecule of interest in various research fields, including lipidomics, biochemistry, and drug development. This technical guide provides an in-depth overview of commercially available **12Z-heneicosenoic acid**, including a comparative summary of suppliers and their product purities. Furthermore, it outlines a detailed experimental protocol for purity analysis using gas chromatography-mass spectrometry (GC-MS), a standard and reliable method for fatty acid analysis. While specific biological signaling pathways for **12Z-heneicosenoic acid** are not yet well-defined in the scientific literature, this guide also touches upon the general roles of long-chain unsaturated fatty acids in cellular processes.

Suppliers and Purity of 12Z-Heneicosenoic Acid

The availability of high-purity **12Z-heneicosenoic acid** is crucial for obtaining reliable and reproducible experimental results. Several chemical suppliers offer this compound, typically at purities exceeding 99%. Below is a summary of some of the key suppliers and their product specifications.

Supplier	Product Name	CAS Number	Purity
INDOFINE Chemical Company	12(Z)-HENEICOSENOIC ACID	3515-84-2	>99% ^[1]
BroadPharm	12(Z)-Heneicosenoic acid	3515-84-2	Information not specified, NMR data available ^[2]
MedChemExpress	cis-12-Heneicosenoic acid	3515-84-2	High purity ^[3]
Larodan (via Greyhound Chromatography)	12(Z)-Heneicosenoic acid	3515-84-2	>99% ^[4]

Note: Researchers should always request a certificate of analysis from the supplier for lot-specific purity information.

Experimental Protocol: Purity Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

The purity of **12Z-heneicosenoic acid** is most commonly determined by gas chromatography (GC) coupled with a flame ionization detector (FID) or a mass spectrometer (MS). Due to the low volatility of free fatty acids, a derivatization step to convert the carboxylic acid to a more volatile ester, typically a fatty acid methyl ester (FAME), is essential.^{[1][3]}

Derivatization to Fatty Acid Methyl Esters (FAMES)

This procedure converts the fatty acid into its corresponding methyl ester, which is more volatile and suitable for GC analysis.

Materials:

- **12Z-Heneicosenoic acid** sample
- Boron trifluoride-methanol (BF₃-MeOH) solution (14% w/v)

- Hexane (GC grade)
- Saturated sodium chloride (NaCl) solution
- Anhydrous sodium sulfate (Na₂SO₄)
- Glass test tubes with screw caps
- Heating block or water bath
- Vortex mixer

Procedure:

- Accurately weigh approximately 1-5 mg of the **12Z-heneicosenoic acid** sample into a screw-cap glass test tube.
- Add 1 mL of 14% BF₃-MeOH solution to the test tube.
- Securely cap the tube and heat at 60-100°C for 10-30 minutes in a heating block or water bath.
- Allow the tube to cool to room temperature.
- Add 1 mL of hexane and 1 mL of saturated NaCl solution to the tube.
- Vortex the mixture vigorously for 1 minute to extract the FAMES into the hexane layer.
- Centrifuge the tube at a low speed to separate the layers.
- Carefully transfer the upper hexane layer containing the FAMES to a clean vial.
- Add a small amount of anhydrous Na₂SO₄ to the hexane extract to remove any residual water.
- The sample is now ready for GC-MS analysis.

GC-MS Analysis

The following are general parameters for the GC-MS analysis of FAMES. These may need to be optimized for the specific instrument and column being used.

Instrumentation:

- Gas chromatograph equipped with a mass spectrometer detector.

GC Conditions:

- Column: A polar capillary column, such as a DB-23, SP-2560, or equivalent (e.g., 30 m x 0.25 mm ID, 0.25 μ m film thickness), is recommended for the separation of fatty acid methyl esters.
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
- Injector Temperature: 250°C.
- Injection Mode: Split (e.g., split ratio of 20:1) or splitless, depending on the sample concentration.
- Oven Temperature Program:
 - Initial temperature: 100°C, hold for 2 minutes.
 - Ramp: Increase to 240°C at a rate of 3-5°C/minute.
 - Final hold: Hold at 240°C for 5-10 minutes.
- Transfer Line Temperature: 250°C.

MS Conditions:

- Ion Source Temperature: 230°C.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Range: Scan from m/z 50 to 500.

Data Analysis: The purity is determined by calculating the peak area of the **12Z-heneicosenoic acid** methyl ester as a percentage of the total peak area of all components in the chromatogram. The mass spectrum of the peak should be compared with a reference library (e.g., NIST) to confirm the identity of the compound.

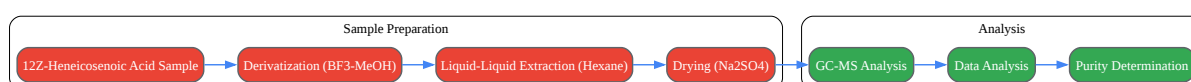
Biological Activity and Signaling Pathways

Currently, there is a lack of specific studies in the scientific literature detailing the distinct biological activities or signaling pathways directly modulated by **12Z-heneicosenoic acid**. However, as a long-chain monounsaturated fatty acid, it is expected to be incorporated into cellular lipids and participate in general fatty acid metabolism.

Long-chain fatty acids are known to play diverse roles in cellular signaling, acting as precursors for signaling molecules, modulating membrane properties, and influencing gene expression through nuclear receptors like peroxisome proliferator-activated receptors (PPARs). It is plausible that **12Z-heneicosenoic acid** could have roles in these general pathways, but further research is required to elucidate its specific functions.

Visualizations

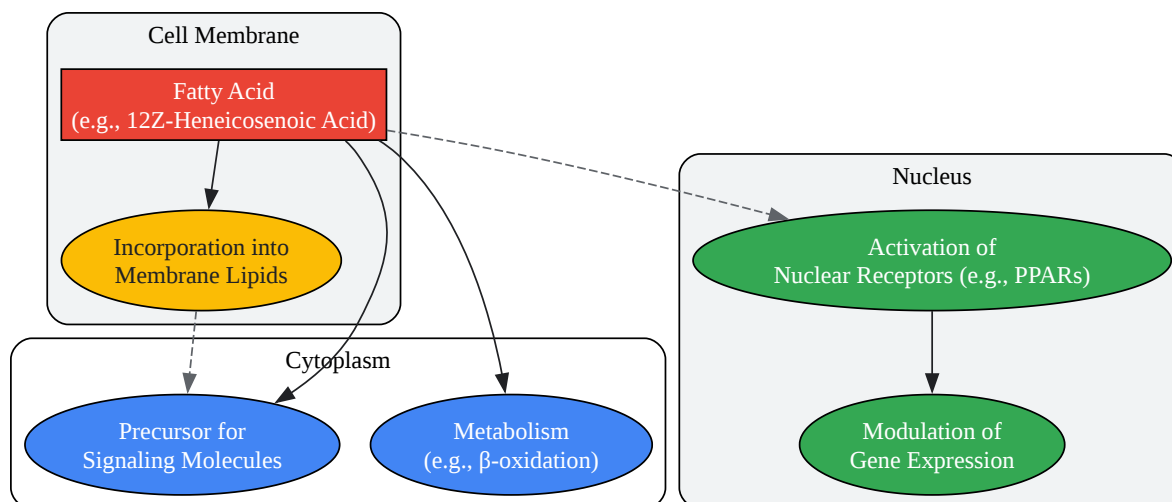
Experimental Workflow for Purity Analysis



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Caption: Workflow for the purity analysis of **12Z-heneicosenoic acid**.

Generalized Fatty Acid Signaling Pathway



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Caption: A generalized overview of potential fatty acid signaling pathways.

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References

- 1. High Sensitivity Quantitative Lipidomics Analysis of Fatty Acids in Biological Samples by Gas Chromatography-Mass Spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 2. GLC analysis | Cyberlipid [cyberlipid.gerli.com]
- 3. youtube.com [youtube.com]
- 4. jfda-online.com [jfda-online.com]

- To cite this document: BenchChem. [A Technical Guide to 12Z-Heneicosenoic Acid: Suppliers, Purity, and Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15290107#12z-heneicosenoic-acid-suppliers-and-purity>]

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